

One-pot synthesis methods for quinoline-4-carboxylic acids

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Compound of Interest

Compound Name: *Methyl 4-Hydroxyquinoline-2-carboxylate*

CAS No.: 7101-89-5

Cat. No.: B3021628

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The Doebner Reaction: A Classic Three-Component Assembly

First reported by Oscar Doebner in 1887, this reaction is a direct and versatile three-component condensation of an aromatic amine (typically an aniline), an aldehyde, and pyruvic acid to yield 2-substituted quinoline-4-carboxylic acids.^{[6][7]}

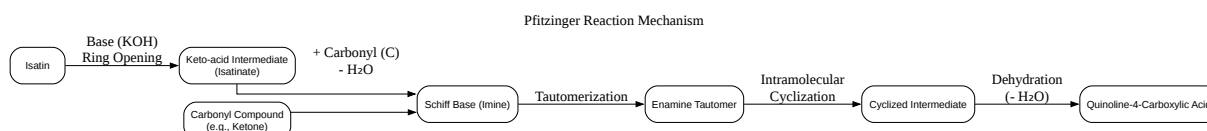
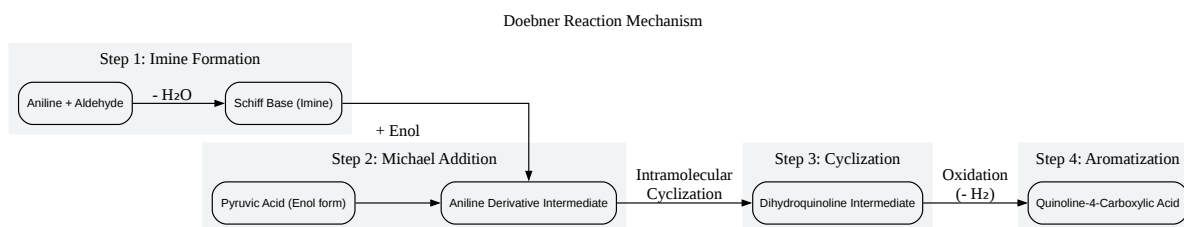
Mechanism and Rationale

The reaction's efficiency stems from its convergent nature, though the precise mechanism has been a subject of discussion. A widely accepted pathway involves several key stages:^{[6][7]}

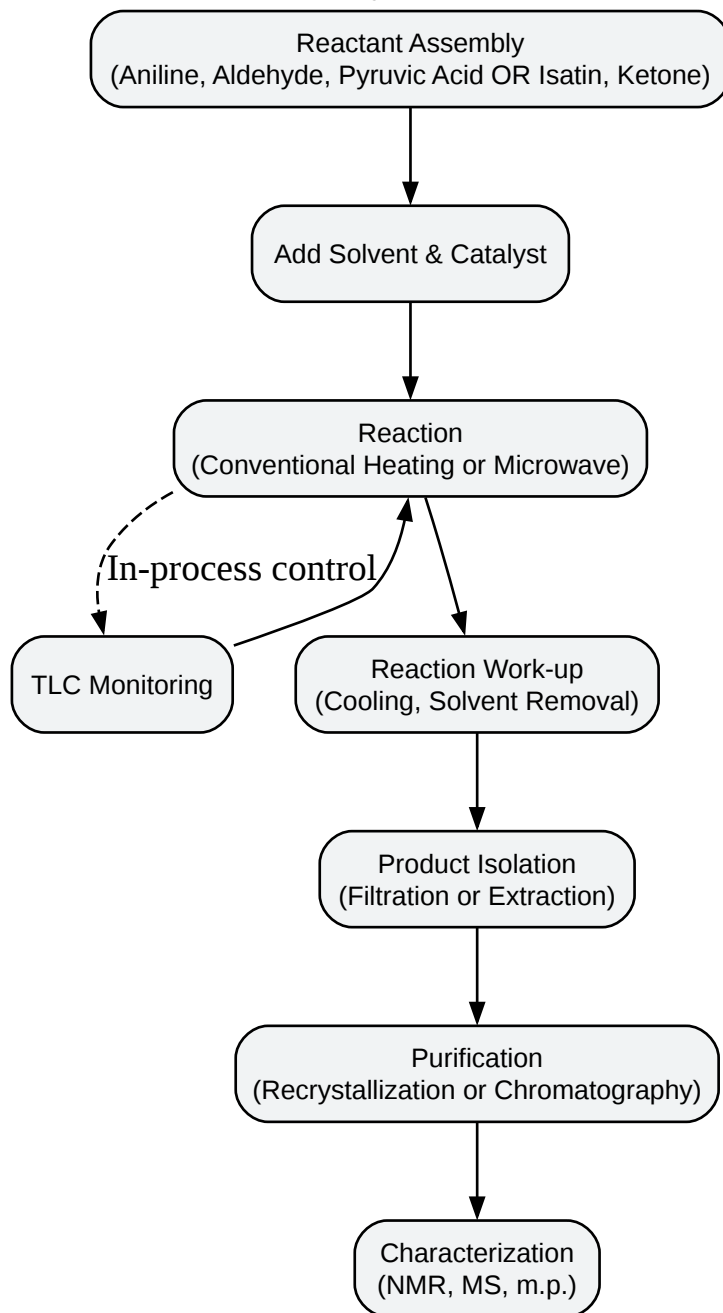
- **Imine Formation:** The aniline and aldehyde first condense to form an N-arylimine (Schiff base).
- **Enol/Enolate Reaction:** Pyruvic acid tautomerizes to its enol form, which then performs a Michael-type addition to the protonated imine.

- **Cyclization:** An intramolecular electrophilic aromatic substitution occurs, where the electron-rich aniline ring attacks an intermediate, leading to the formation of a dihydroquinoline ring.
- **Oxidation/Aromatization:** The dihydroquinoline intermediate is subsequently oxidized to the stable aromatic quinoline system. A second molecule of the Schiff base can often act as the hydrogen acceptor in a hydrogen transfer process, leading to aromatization.[4][7]

This sequence allows for the rapid assembly of the quinoline core from simple, readily available starting materials.



General One-Pot Synthesis Workflow



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